

An In-depth Technical Guide to Malondialdehyde Tetrabutylammonium Salt (CAS: 100683-54-3)

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Compound of Interest

Compound Name: *Malondialdehyde
tetrabutylammonium*

Cat. No.: *B012788*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Malondialdehyde tetrabutylammonium** salt (MDA-TBA salt), a stable and reliable standard for the quantification of malondialdehyde (MDA), a key biomarker for oxidative stress. Malondialdehyde is a highly reactive aldehyde produced during the peroxidation of lipids, but its inherent instability makes it challenging to use as a standard.^{[1][2]} The tetrabutylammonium salt of the enolate of malondialdehyde provides a stable, solid, and readily usable alternative for researchers.^{[1][2]} This document details its chemical and physical properties, synthesis, and primary applications, with a focus on its use in the Thiobarbituric Acid Reactive Substances (TBARS) assay.

Core Properties and Data

Malondialdehyde tetrabutylammonium salt is a quaternary ammonium salt that is valued for its stability and solubility in organic solvents, which is an improvement over free MDA.^{[1][3]} It serves as a convenient source of the malondialdehyde anion for various chemical transformations and as a dependable standard for analytical assays.^{[1][2]}

Table 1: Chemical and Physical Properties of **Malondialdehyde Tetrabutylammonium** Salt

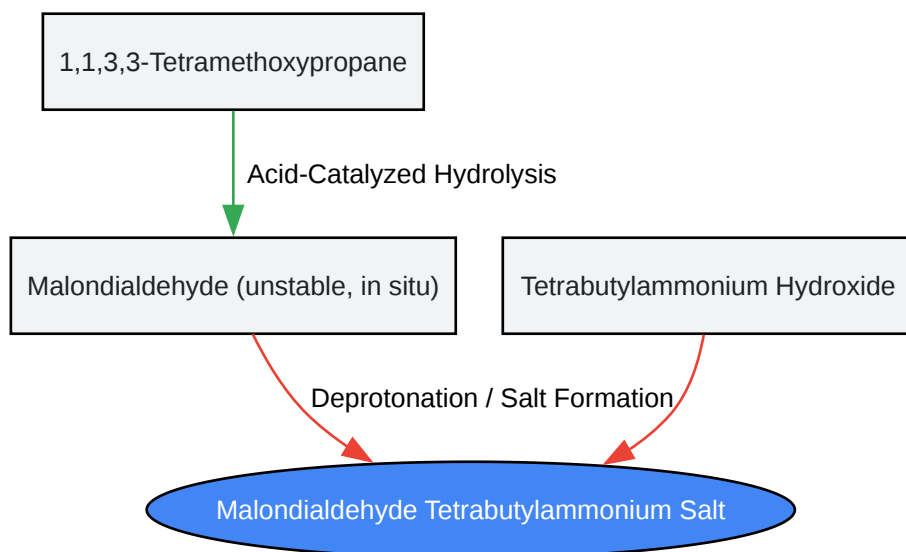
Property	Value	References
CAS Number	100683-54-3	[3]
Molecular Formula	C ₁₉ H ₃₉ NO ₂ (or C ₁₆ H ₃₆ N·C ₃ H ₃ O ₂)	[3]
Molecular Weight	313.52 g/mol	[3]
Appearance	White to off-white or pale yellow powder/solid	[3][4]
Melting Point	126-132 °C	[3][4][5]
Purity	≥95%, ≥96%, ≥97.0% (assay by titration)	[4][5][6]
Solubility	Miscible with water. Slightly soluble in DMSO and methanol. Soluble in dichloromethane, tetrahydrofuran, and dimethylformamide. Limited solubility in nonpolar solvents.	[1][3][7]
Storage Conditions	2-8°C, under inert gas (e.g., Nitrogen), protect from light.	
Stability	Hygroscopic and light- sensitive. Stable under recommended storage conditions. Reacts with strong acids and oxidizing agents.	[1][3][8]

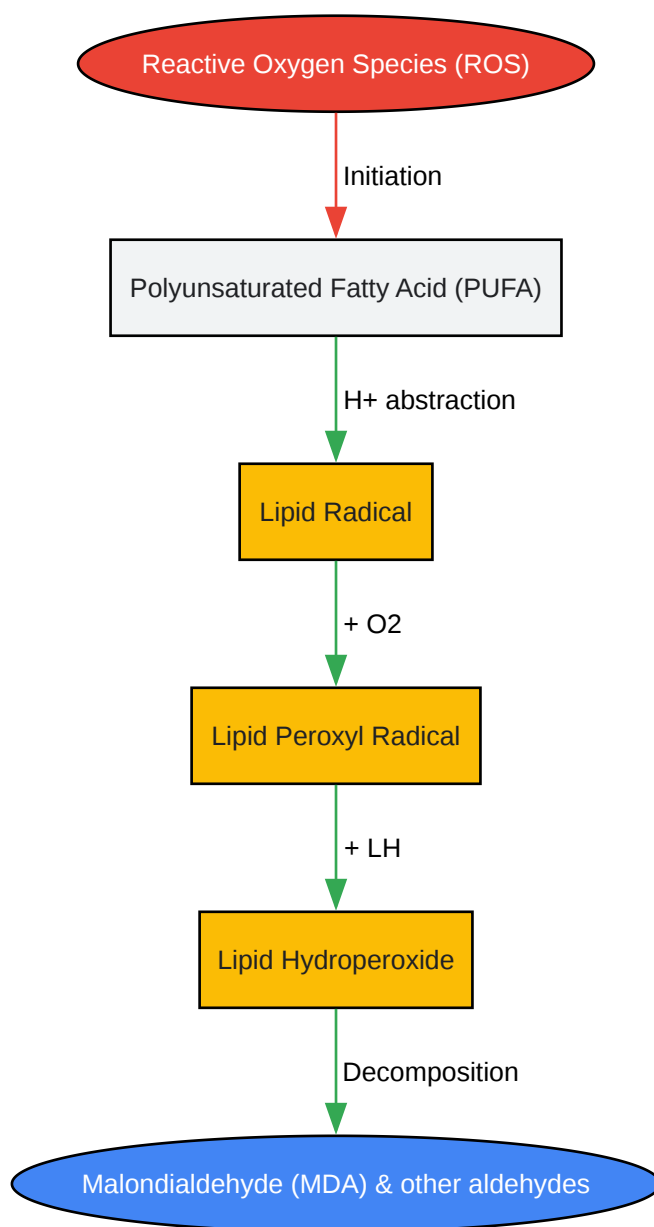
Synthesis Pathway

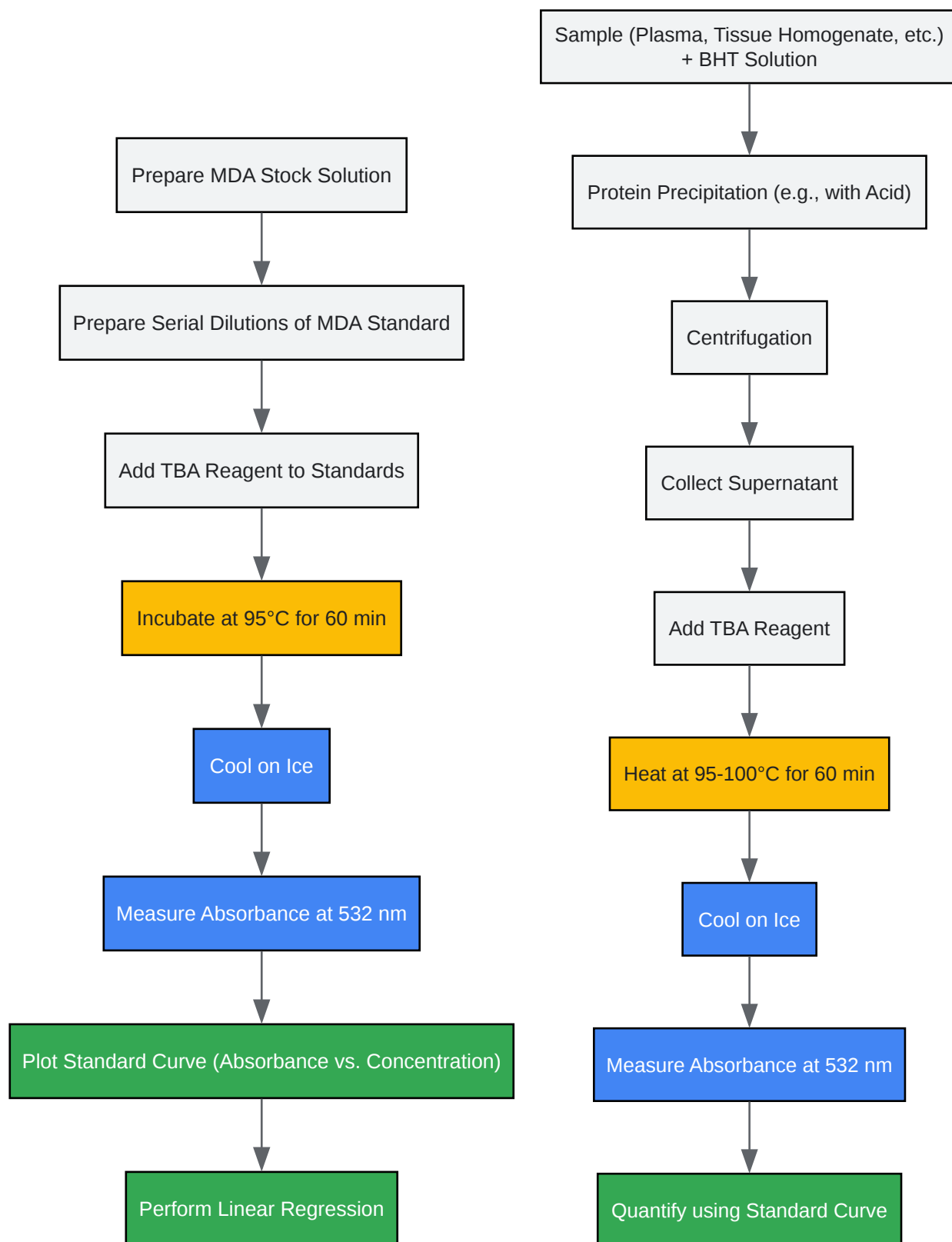
The synthesis of **malondialdehyde tetrabutylammonium** salt is typically achieved through a two-step process starting from a stable acetal precursor, 1,1,3,3-tetramethoxypropane.[1][2]

- Acid-Catalyzed Hydrolysis: 1,1,3,3-tetramethoxypropane is hydrolyzed in an acidic aqueous medium to generate the unstable malondialdehyde in situ.[2]

- Salt Formation: The freshly prepared malondialdehyde is then treated with tetrabutylammonium hydroxide. The hydroxide deprotonates the acidic α -carbon of the malondialdehyde, forming the stable enolate, which is ionically paired with the tetrabutylammonium cation.^[2]







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